

CAS number and molecular weight of 3,4-Dibromohexane

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Compound of Interest

Compound Name: 3,4-Dibromohexane

Cat. No.: B106768

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Technical Overview of 3,4-Dibromohexane

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,4-Dibromohexane**, a halogenated alkane. While primarily used as a chemical intermediate in organic synthesis, a comprehensive understanding of its molecular properties is crucial for its effective application in research and development. This guide summarizes its key chemical identifiers and physical properties.

Core Chemical Data

The fundamental properties of **3,4-Dibromohexane** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and safety protocols.

Property	Value	Citations
CAS Number	16230-28-7	[1][2][3][4]
Molecular Formula	C ₆ H ₁₂ Br ₂	[2][3][5]
Molecular Weight	243.97 g/mol	[1][2][3][4][6][7]
InChI Key	VCQBYNRFLHNSKA-UHFFFAOYSA-N	[1][5]
Canonical SMILES	CCC(C(CC)Br)Br	[2]
Density	1.594 g/mL at 25 °C	[3]

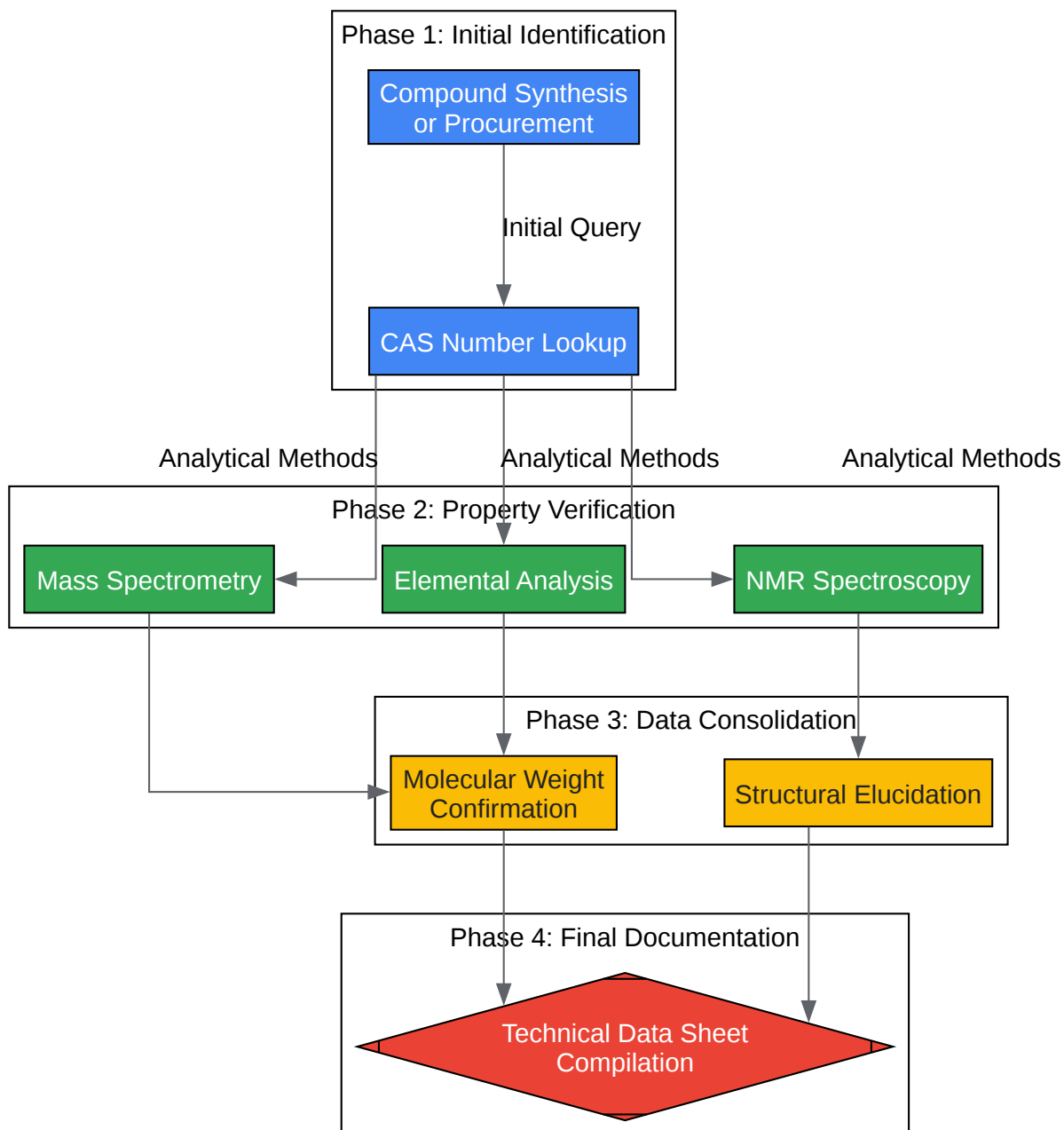
Context in Research and Development

3,4-Dibromohexane is a halogenated hydrocarbon. Compounds of this nature are not typically involved in biological signaling pathways and are not subjects of drug development studies themselves. Instead, their utility is found in synthetic organic chemistry, where they can serve as precursors or building blocks for more complex molecules with potential biological activity. The presence of two bromine atoms provides reactive sites for various nucleophilic substitution or elimination reactions, making it a versatile reagent in multi-step syntheses.

Due to its role as a chemical intermediate, in-depth experimental protocols would be specific to the particular reaction it is being used in, rather than standardized biological assays. For instance, a protocol would detail its use in a specific alkylation or coupling reaction, including solvents, catalysts, temperature, and purification methods.

Logical Workflow: Chemical Property Identification

The process of identifying and verifying the properties of a chemical compound like **3,4-Dibromohexane** follows a standard logical workflow in chemical research. This ensures accurate characterization before its use in further applications.



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Caption: Workflow for Chemical Compound Characterization.

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